

Personal protective equipment for handling 1- Phenylvinylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *1-Phenylvinylboronic acid*

Cat. No.: *B081392*

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Essential Safety and Handling Guide for 1- Phenylvinylboronic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Phenylvinylboronic acid**. Adherence to these protocols is essential for ensuring laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: **1-Phenylvinylboronic acid**
- Synonyms: (1-Phenylethenyl)boronic acid, Styrene α -boronic acid
- CAS Number: 14900-39-1

Hazard Summary: **1-Phenylvinylboronic acid** is a chemical that requires careful handling due to its potential health effects. According to safety data sheets, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation[1][2]. Therefore, appropriate personal protective equipment and handling procedures are mandatory.

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is required to minimize exposure to **1-Phenylvinylboronic acid**. The following table summarizes the recommended equipment.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield. [1] [3]	To protect eyes from dust, splashes, and serious irritation [1] [2] [3] .
Hand Protection	Chemically impermeable and resistant gloves (e.g., nitrile). [1] [3] [4]	To prevent skin contact and potential irritation [1] [3] . Gloves should be inspected before use and changed if contaminated [4] [5] .
Body Protection	A flame-resistant lab coat, fully buttoned, with long pants and closed-toe shoes. [4] [6]	To protect skin from accidental spills and contact [4] .
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is necessary when handling the solid compound, especially if dust or aerosols are generated. [3] [4]	To prevent inhalation of dust particles and minimize the risk of respiratory tract irritation [2] [4] .

Operational Plan: Step-by-Step Handling Procedure

Working in a well-ventilated area, preferably within a certified chemical fume hood, is crucial[\[3\]](#)[\[6\]](#). Always ensure that an eyewash station and safety shower are readily accessible[\[3\]](#)[\[4\]](#).

- Preparation:
 - Ensure the work area is clean and free of clutter.
 - Confirm the availability and functionality of safety equipment.
 - Lay down absorbent pads on the work surface to contain any potential spills.

- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above before handling the chemical.
- Handling:
 - Keep the container of **1-Phenylvinylboronic acid** tightly closed when not in use^{[1][4]}.
 - Avoid generating dust when transferring the solid^{[4][6]}. Use appropriate tools, such as a spatula, for transfers^[4].
 - If making a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - Clean the work area and any equipment used to remove any residual chemical.
 - Properly doff and dispose of contaminated PPE.
 - Wash hands thoroughly with soap and water after handling, even if gloves were worn^{[3][4]}.

First-Aid Measures

In case of exposure, immediate action is critical.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention^{[1][7]}.
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water^[1]. If skin irritation occurs, get medical help^[1].
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention^{[1][7]}.
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention^[7].

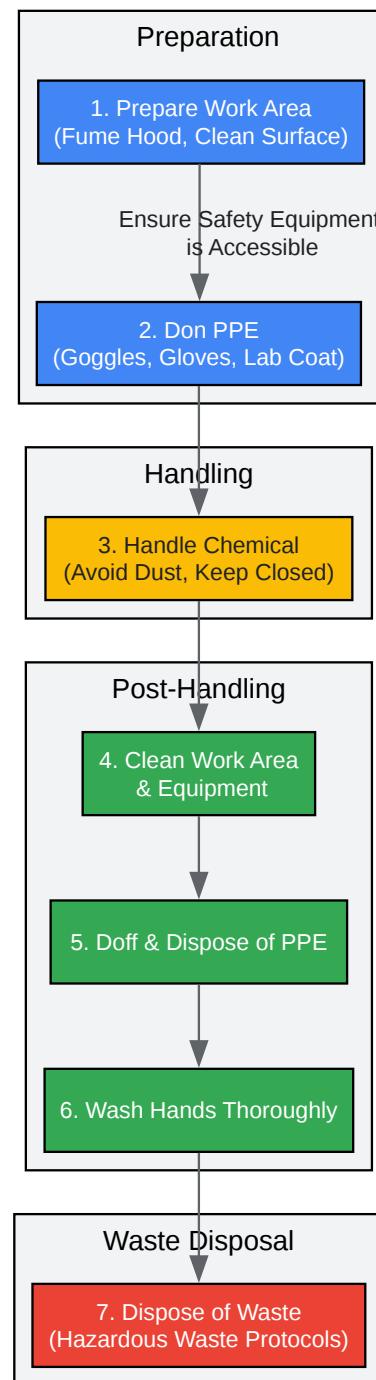
Disposal Plan

All waste generated from the use of **1-Phenylvinylboronic acid** must be considered hazardous waste[3].

- Chemical Waste: Dispose of chemical waste in accordance with federal, state, and local regulations[3]. Do not pour waste down the drain[3]. Collect waste in a designated, labeled, and sealed container for hazardous waste[3].
- Contaminated Materials: Dispose of contaminated PPE, absorbent pads, and empty containers as hazardous waste in accordance with applicable laws and good laboratory practices[5].

Workflow for Handling 1-Phenylvinylboronic Acid

Workflow for Safe Handling of 1-Phenylvinylboronic Acid

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Caption: A flowchart outlining the key steps for the safe handling of **1-Phenylvinylboronic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-Phenylvinylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b081392#personal-protective-equipment-for-handling-1-phenylvinylboronic-acid>

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